

Proper Disposal of 1-Nitroso-2-naphthol: A Procedural Guide

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Compound of Interest

Compound Name: **1-Nitroso-2-naphthol**

Cat. No.: **B091326**

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This document provides essential safety and logistical information for the proper handling and disposal of **1-Nitroso-2-naphthol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Immediate Safety and Handling

1-Nitroso-2-naphthol is a hazardous substance that requires careful handling.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Furthermore, it is very toxic to aquatic life.^{[1][5]}

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- Eye Protection: Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.^[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after.^[6]
- Body Protection: A lab coat is mandatory. For larger quantities or in case of a significant spill, a complete chemical-resistant suit may be necessary.^{[6][7]}
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood.^{[1][7]} If dust formation is likely, a respirator with an appropriate particle filter (e.g., P95 or P1) should be

used.[6]

Hazard Summary

The following table summarizes the key hazard classifications for **1-Nitroso-2-naphthol**.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][4]
Hazardous to the Aquatic Environment	Acute Hazard	H400: Very toxic to aquatic life[8]

Spill Management Protocol

Accidental spills must be managed promptly and safely.

1. Minor Spills:

- Ensure all sources of ignition are removed from the area.[1]
- Avoid breathing dust; ensure adequate ventilation.[3][6]
- Wearing appropriate PPE, gently sweep or scoop the spilled solid material. Avoid creating dust.[6]
- Place the spilled material into a designated, labeled, and sealed container for hazardous waste disposal.[6][7]
- Clean the spill area with water and decontaminate all tools used.[7]

2. Major Spills:

- Evacuate personnel from the immediate danger area.[3][6]
- Alert your institution's emergency services or safety officer.[1]
- Prevent the spill from entering drains or waterways.[1][3][6]
- Only personnel trained in hazardous material cleanup and wearing full protective equipment (splash goggles, full suit, boots, gloves) should address the spill.[1][7]
- Contain and collect the material using a shovel or other appropriate tools and place it in a suitable container for hazardous waste disposal.[7]

Step-by-Step Disposal Procedure

1-Nitroso-2-naphthol and its containers must be disposed of as hazardous waste.[1] Do not dispose of it down the drain or in regular trash.

- Waste Collection:
 - Collect waste **1-Nitroso-2-naphthol** (including contaminated materials like paper towels or PPE) in a dedicated, suitable, and clearly labeled hazardous waste container.[6] The container must be kept closed.[6]
- Segregation and Storage:
 - Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[1][2][7]
 - Crucially, store this waste away from incompatible materials, which include strong oxidizing agents, strong bases, and strong reducing agents.[1][2][5][6] Nitroaromatic compounds can pose an explosion risk if heated or mixed with caustic alkalies.[1]
- Consult Regulations:
 - Waste disposal regulations vary significantly by region.[1] Chemical waste generators are responsible for correctly classifying the waste according to local, state, and national

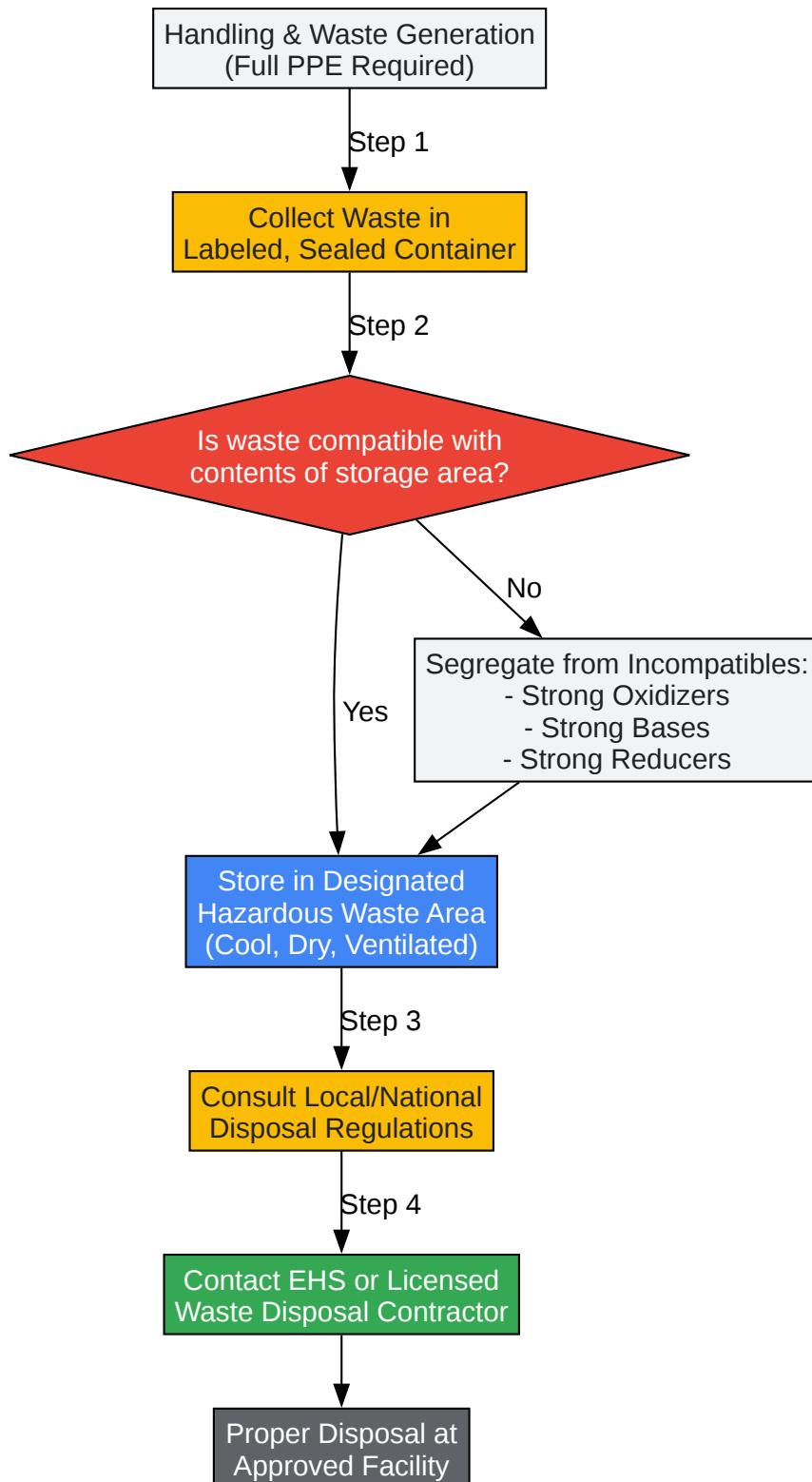
hazardous waste regulations.[5]

- Arrange for Pickup:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste container.[4][5] Provide them with a complete and accurate description of the waste.

Disposal Workflow

1-Nitroso-2-naphthol Disposal Workflow

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